

# Introduction: The Ascendancy of a Privileged Scaffold

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## Compound of Interest

Compound Name: Ethyl 6-chloroimidazo[1,2-b]pyridazine-3-carboxylate

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In the landscape of medicinal chemistry, certain molecular frameworks consistently emerge as foundations for a multitude of biologically active compounds. These are termed "privileged scaffolds" due to their ability to interact with diverse biological targets, offering a fertile ground for drug discovery. The imidazo[1,2-b]pyridazine core, a bicyclic nitrogen-containing heterocycle, has unequivocally earned this distinction.<sup>[1][2]</sup> Its rigid structure and versatile substitution points have made it a cornerstone in the development of therapeutics targeting a wide spectrum of diseases, including cancer, inflammation, and neurodegenerative disorders.<sup>[2][3]</sup>

The watershed moment for this scaffold came with the FDA approval of Ponatinib, a multi-targeted kinase inhibitor for the treatment of chronic myeloid leukemia (CML).<sup>[4]</sup> This success catalyzed a surge of interest in exploring the vast chemical space and therapeutic potential of imidazo[1,2-b]pyridazine derivatives.<sup>[1][3]</sup> This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive exploration of this remarkable scaffold. We will delve into its synthesis, dissect its extensive applications in kinase inhibition, and detail the crucial structure-activity relationships (SAR) that drive its therapeutic efficacy.

## Core Synthesis: Constructing the Imidazo[1,2-b]pyridazine Framework

The construction of the imidazo[1,2-b]pyridazine core is most classically achieved through a well-established condensation reaction. The primary and most reliable method involves the reaction of a 3-aminopyridazine, often halogenated at the 6-position, with an  $\alpha$ -haloketone.

**Causality in Synthesis:** The strategic placement of a halogen (e.g., chlorine or bromine) on the 3-aminopyridazine starting material is a critical experimental choice. In 3-aminopyridazine, the ring nitrogen not adjacent to the amino group is the most nucleophilic site. Alkylation by the  $\alpha$ -haloketone would preferentially occur there, preventing the desired cyclization. The presence of a halogen at the 6-position deactivates this competing nitrogen, thereby directing the reaction pathway to the desired annulation, leading to the formation of the imidazo[1,2-b]pyridazine ring system in good yields.<sup>[5]</sup>

Modern synthetic organic chemistry has further expanded the toolkit for both the synthesis and subsequent functionalization of this scaffold. Organometallic-catalyzed cross-coupling reactions, such as Suzuki-Miyaura, Sonogashira, and Heck reactions, are now routinely employed to introduce diverse substituents at various positions of the ring, enabling rapid library synthesis and SAR exploration.<sup>[6]</sup> Furthermore, the development of one-pot and tandem palladium-catalyzed reactions has streamlined the process, offering more efficient and atom-economical routes to complex derivatives.<sup>[6]</sup>

Caption: General synthetic route to the imidazo[1,2-b]pyridazine scaffold.

## Experimental Protocol: Synthesis of a 2,6-Disubstituted Imidazo[1,2-b]pyridazine

This protocol is a representative example of the classical condensation method.

**Objective:** To synthesize 2-(4'-Dimethylaminophenyl)-6-(methylthio)imidazo[1,2-b]pyridazine.<sup>[5]</sup>

**Materials:**

- 3-Amino-6-(methylthio)pyridazine

- 2-Bromo-4'-(dimethylamino)acetophenone
- Sodium bicarbonate ( $\text{NaHCO}_3$ )
- Ethanol ( $\text{EtOH}$ )
- Standard laboratory glassware and reflux apparatus
- Magnetic stirrer and heating mantle

#### Step-by-Step Methodology:

- **Reactant Setup:** In a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine 3-amino-6-(methylthio)pyridazine (1.0 mmol, 1 equiv.) and 2-bromo-4'-(dimethylamino)acetophenone (1.1 mmol, 1.1 equiv.).
- **Solvent and Base Addition:** Add ethanol (20 mL) to the flask to dissolve the reactants. Add sodium bicarbonate (3.0 mmol, 3.0 equiv.) to the mixture. The bicarbonate acts as a mild base to neutralize the  $\text{HBr}$  generated during the reaction.
- **Reaction:** Heat the mixture to reflux (approximately  $78^\circ\text{C}$  for ethanol) with vigorous stirring. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting materials are consumed (typically 4-6 hours).
- **Workup and Isolation:** After the reaction is complete, allow the mixture to cool to room temperature. Reduce the solvent volume under reduced pressure using a rotary evaporator.
- **Purification:** Partition the residue between dichloromethane (DCM) and water. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), and filter. Concentrate the filtrate in vacuo.
- **Final Purification:** Purify the crude product by column chromatography on silica gel, eluting with a suitable solvent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure product.
- **Characterization:** Confirm the structure and purity of the final compound using techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and Mass Spectrometry (MS).

# Therapeutic Applications & Structure-Activity Relationships (SAR)

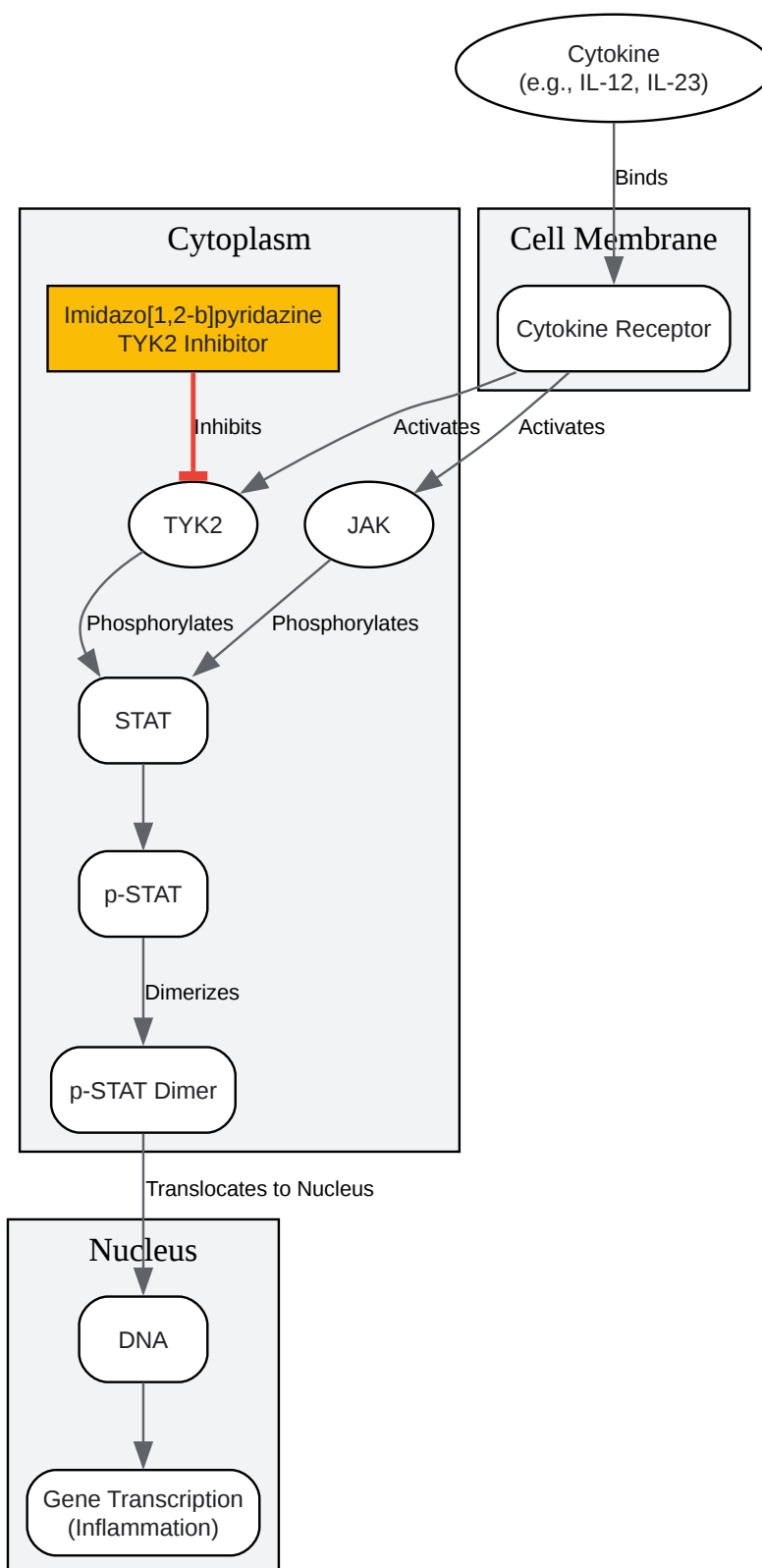
The true power of the imidazo[1,2-b]pyridazine scaffold lies in its utility as a template for potent and selective inhibitors of key biological targets, most notably protein kinases.

## A. The Kinase Inhibitor Powerhouse

Protein kinases are critical regulators of cellular signaling pathways, and their dysregulation is a hallmark of many diseases, especially cancer. The imidazo[1,2-b]pyridazine scaffold has proven exceptionally effective in targeting these enzymes.

- **TYK2 Inhibitors for Inflammatory Diseases:** Tyrosine kinase 2 (TYK2) is a member of the Janus kinase (JAK) family and a key mediator in the signaling of cytokines like IL-12, IL-23, and Type I interferons, which are implicated in autoimmune and inflammatory diseases.<sup>[7]</sup> Early 6-anilino imidazopyridazine TYK2 inhibitors suffered from poor metabolic stability. A breakthrough was achieved by replacing the anilino group with a 2-oxo-N1-substituted-1,2-dihydropyridin-3-ylamino moiety. This strategic modification dramatically improved metabolic stability while maintaining high potency, leading to selective TYK2 pseudokinase (JH2) domain inhibitors with excellent in vivo efficacy in rat arthritis models.<sup>[7]</sup>
- **Mps1 Inhibitors for Oncology:** Monopolar spindle 1 (Mps1) is a protein kinase that is overexpressed in many cancers, making it an attractive oncology target.<sup>[8][9]</sup> Through a scaffold-hopping and property-based optimization strategy, researchers evolved an initial imidazo[1,2-a]pyrazine hit into an extremely potent imidazo[1,2-b]pyridazine-based inhibitor. The resulting compound, 27f, demonstrated remarkable antiproliferative activity in the low nanomolar range against various cancer cell lines and was orally bioavailable and active in vivo.<sup>[8][9]</sup>
- **ALK Inhibitors to Combat Resistance:** Anaplastic lymphoma kinase (ALK) is a driver oncogene in certain non-small cell lung cancers. While ALK inhibitors are effective, resistance mutations often emerge. To address this, novel macrocyclic imidazo[1,2-b]pyridazine derivatives were designed. These compounds exhibited potent enzymatic inhibition against wild-type ALK and, crucially, against clinically relevant resistance mutations, including the challenging G1202R mutation.<sup>[10]</sup>

- GSK-3 $\beta$  Inhibitors for Alzheimer's Disease: Glycogen synthase kinase-3 $\beta$  (GSK-3 $\beta$ ) is implicated in the hyperphosphorylation of the tau protein, a key event in the formation of neurofibrillary tangles in Alzheimer's disease.[\[11\]](#)[\[12\]](#) SAR studies on imidazo[1,2-b]pyridazine derivatives led to the identification of potent, orally bioavailable, and brain-penetrant GSK-3 $\beta$  inhibitors that significantly reduced phosphorylated tau levels in a transgenic mouse model of Alzheimer's.[\[11\]](#)[\[12\]](#)
- BTK Inhibitors for B-Cell Malignancies: Bruton's tyrosine kinase (BTK) is essential for B-cell signaling and a validated target for lymphomas and leukemias. Research has yielded potent and highly selective irreversible BTK inhibitors based on the imidazo[1,2-b]pyridazine scaffold. One such compound, TM471-1, exhibited excellent selectivity and a favorable safety profile, leading to its advancement into Phase I clinical trials.[\[13\]](#)



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Caption: Inhibition of the TYK2-mediated JAK-STAT signaling pathway.

| Compound Class                  | Target Kinase(s)             | Therapeutic Area        | Key SAR Insights                                                  | IC <sub>50</sub> / K <sub>i</sub> Values    |
|---------------------------------|------------------------------|-------------------------|-------------------------------------------------------------------|---------------------------------------------|
| Ponatinib                       | Multi-kinase (BCR-ABL, etc.) | Oncology (CML)          | Core scaffold provides essential hinge-binding interactions.      | Low nM range                                |
| 6-((2-oxo...)amino) derivatives | TYK2 (JH2 domain)            | Inflammation/Autoimmune | 2-oxo-dihydropyridine moiety improves metabolic stability.[7]     | K <sub>i</sub> = 0.015 - 0.035 nM[7]        |
| Compound 27f Analogues          | Mps1 (TTK)                   | Oncology                | Scaffold hop from imidazo[1,2-a]pyrazine improved activity. [9]   | Mps1 cellular IC <sub>50</sub> = 0.70 nM[8] |
| Macrocyclic Derivatives         | ALK (WT and mutants)         | Oncology (NSCLC)        | Macrocyclic structure overcomes resistance mutations.[10]         | ALKG1202R IC <sub>50</sub> = 6.4 nM[10]     |
| Compound 22 (TM471-1)           | BTK (irreversible)           | Oncology (B-cell)       | Covalent warhead targets Cys481; core ensures selectivity.[13]    | BTK IC <sub>50</sub> = 1.3 nM[13]           |
| Brain-penetrant derivatives     | GSK-3β                       | Neurodegeneration (AD)  | Removal of H-bond donor groups may improve brain penetration.[12] | Potent inhibitors identified[11]            |

## B. Broader Anti-inflammatory and Anticancer Activity

Beyond specific kinase targets, imidazo[1,2-b]pyridazine derivatives have demonstrated broader biological effects.

- **Anti-inflammatory Effects:** Certain derivatives exhibit significant anti-inflammatory properties by inhibiting pro-inflammatory enzymes like cyclooxygenase-2 (COX-2) and inducible nitric oxide synthase (iNOS) in microglial cells.[\[14\]](#) In vivo studies using the carrageenin-induced rat paw edema model have confirmed the anti-inflammatory and analgesic activities of acidic 2-phenylimidazo[1,2-b]pyridazine derivatives.[\[15\]](#)
- **Antiproliferative Activity:** Numerous studies have documented the potent antiproliferative effects of this scaffold against a wide array of human cancer cell lines, including those from leukemia, lung, breast, and liver cancers.[\[4\]](#)[\[16\]](#)

## C. Other Therapeutic Avenues

The versatility of the scaffold extends to other disease areas:

- **Neurodegenerative Disease:** In addition to GSK-3 $\beta$  inhibition, specific imidazo[1,2-b]pyridazines have been synthesized as ligands for  $\beta$ -amyloid plaques, showing high binding affinity and potential for use as PET imaging agents for Alzheimer's disease.[\[5\]](#)
- **Antimicrobial and Antiparasitic:** The scaffold has shown promise against infectious agents, with derivatives exhibiting potent inhibition of *Plasmodium falciparum* (the parasite causing malaria) and activity against *Leishmania*.[\[17\]](#)[\[18\]](#)
- **Antiviral:** A notable class of 2-aminoimidazo[1,2-b]pyridazines displayed broad-spectrum activity against a panel of picornaviruses, including human rhinoviruses and poliovirus.[\[4\]](#)

## Biological Assay Protocol: MTT Cell Proliferation Assay

This protocol describes a common colorimetric assay to assess the antiproliferative effects of a test compound on cancer cell lines.[\[16\]](#)

**Objective:** To determine the IC<sub>50</sub> (half-maximal inhibitory concentration) of an imidazo[1,2-b]pyridazine derivative against a human cancer cell line (e.g., A549 lung cancer cells).

#### Materials:

- Human cancer cell line (e.g., A549)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Test imidazo[1,2-b]pyridazine compound, dissolved in DMSO
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO (cell culture grade)
- 96-well microtiter plates
- Multichannel pipette
- Microplate reader (570 nm wavelength)

#### Step-by-Step Methodology:

- **Cell Seeding:** Harvest and count cells. Seed the cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100  $\mu$ L of complete medium. Incubate for 24 hours at 37°C in a 5% CO<sub>2</sub> incubator to allow for cell attachment.
- **Compound Treatment:** Prepare a serial dilution of the test compound in culture medium. The final concentration of DMSO should be kept constant and low (<0.5%) across all wells. Remove the old medium from the plate and add 100  $\mu$ L of the medium containing the various concentrations of the test compound. Include wells for "vehicle control" (medium with DMSO only) and "blank" (medium only).
- **Incubation:** Incubate the plate for 48-72 hours at 37°C in a 5% CO<sub>2</sub> incubator.
- **MTT Addition:** Add 20  $\mu$ L of the 5 mg/mL MTT solution to each well and incubate for another 4 hours. During this time, viable cells with active mitochondrial dehydrogenases will reduce the yellow MTT to purple formazan crystals.

- **Formazan Solubilization:** Carefully remove the medium from each well. Add 150  $\mu$ L of DMSO to each well to dissolve the formazan crystals. Gently shake the plate for 10 minutes to ensure complete dissolution.
- **Data Acquisition:** Measure the absorbance of each well at 570 nm using a microplate reader.
- **Data Analysis:** Subtract the average absorbance of the blank wells from all other wells. Calculate the percentage of cell viability for each concentration relative to the vehicle control (100% viability). Plot the percentage of viability against the logarithm of the compound concentration and use a non-linear regression analysis to determine the IC<sub>50</sub> value.

## Conclusion and Future Perspectives

The imidazo[1,2-b]pyridazine scaffold has firmly established itself as a privileged structure in modern medicinal chemistry. Its synthetic tractability and structural features have enabled the development of a plethora of bioactive molecules, culminating in the clinically successful drug Ponatinib and several other promising candidates now in clinical trials.<sup>[4][13]</sup> The extensive research into this scaffold has yielded potent and selective inhibitors for a range of kinases, providing critical tools for treating cancer and inflammatory diseases.

The future of imidazo[1,2-b]pyridazine research remains bright. Key opportunities lie in:

- **Targeting New Disease Pathways:** Expanding the application of the scaffold to novel protein targets beyond kinases.
- **Overcoming Drug Resistance:** Systematically designing next-generation inhibitors, like the macrocyclic ALK inhibitors, that can preemptively address known and potential clinical resistance mechanisms.<sup>[10]</sup>
- **Optimizing Drug Properties:** Fine-tuning pharmacokinetic and pharmacodynamic profiles to enhance safety, reduce off-target effects, and improve patient outcomes.

As our understanding of disease biology deepens, the imidazo[1,2-b]pyridazine scaffold will undoubtedly continue to serve as a versatile and powerful platform for the design and development of the next generation of innovative medicines.

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